

# Spectroscopic Profile of 2-Amino-4,5-dimethoxybenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 5-(Thiophen-2-yl)-1,3,4-oxadiazole-2-thiol

**Cat. No.:** B080083

[Get Quote](#)

**Note on CAS Number:** The CAS number 10551-15-2 provided in the topic query appears to be incorrect. Extensive database searches indicate that the spectroscopic data available corresponds to 2-Amino-4,5-dimethoxybenzoic acid, which has the CAS number 5653-40-7. This guide proceeds with the data for the latter compound.

This technical guide provides a comprehensive overview of the spectroscopic data for 2-Amino-4,5-dimethoxybenzoic acid. The information is intended for researchers, scientists, and professionals in drug development to facilitate the identification and characterization of this compound.

## Quantitative Spectroscopic Data

The following tables summarize the available quantitative spectroscopic data for 2-Amino-4,5-dimethoxybenzoic acid.

### Table 1: $^1\text{H}$ NMR Spectroscopic Data

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
7.36	Singlet	1H	Aromatic H
6.17	Singlet	1H	Aromatic H
3.91	Singlet	3H	Methoxy (-OCH <sub>3</sub> )
3.86	Singlet	3H	Methoxy (-OCH <sub>3</sub> )
Solvent: Chloroform-d (CDCl <sub>3</sub> )			

## Table 2: <sup>13</sup>C NMR Spectroscopic Data

Detailed peak lists for the <sup>13</sup>C NMR spectrum of 2-Amino-4,5-dimethoxybenzoic acid are available in specialized databases such as ChemicalBook and SpectraBase, often requiring a subscription for full access.[\[1\]](#)

## Table 3: Infrared (IR) Spectroscopic Data

Comprehensive IR spectra are available in chemical databases. The data is typically acquired using KBr disc or nujol mull techniques.

## Table 4: Mass Spectrometry Data

Specific mass spectrometry data for 2-Amino-4,5-dimethoxybenzoic acid is not widely available in public databases.

## Experimental Protocols

The following sections detail generalized experimental methodologies for acquiring the spectroscopic data presented above.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the chemical structure and proton environments of 2-Amino-4,5-dimethoxybenzoic acid.

**Methodology:**

- **Sample Preparation:** A small amount of the solid 2-Amino-4,5-dimethoxybenzoic acid is dissolved in a deuterated solvent, typically chloroform-d ( $\text{CDCl}_3$ ) or dimethyl sulfoxide-d<sub>6</sub> ( $\text{DMSO-d}_6$ ), in an NMR tube.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is used for analysis.
- **Data Acquisition:**
  - The spectrometer is tuned to the appropriate frequency for  $^1\text{H}$  or  $^{13}\text{C}$  nuclei.
  - A series of radiofrequency pulses are applied to the sample.
  - The resulting free induction decay (FID) signal is recorded.
- **Data Processing:**
  - A Fourier transform is applied to the FID to obtain the NMR spectrum.
  - The spectrum is phased, and the baseline is corrected.
  - Chemical shifts are referenced to an internal standard, typically tetramethylsilane (TMS) at 0.00 ppm.

## Fourier-Transform Infrared (FTIR) Spectroscopy

**Objective:** To identify the functional groups present in 2-Amino-4,5-dimethoxybenzoic acid.

**Methodology (KBr Pellet Method):**

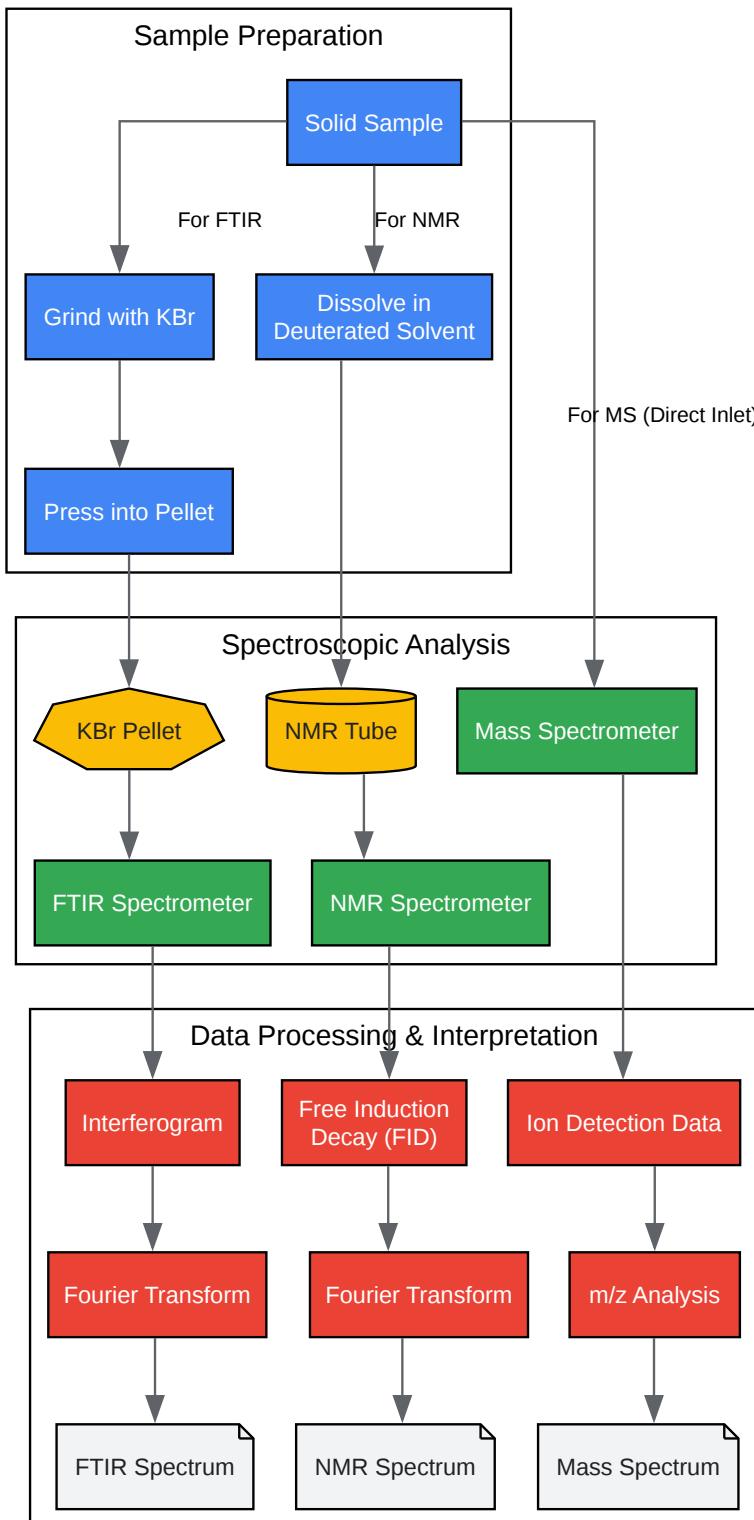
- **Sample Preparation:**
  - Approximately 1-2 mg of the solid sample is finely ground with about 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle.
  - The mixture is then pressed into a thin, transparent pellet using a hydraulic press.

- Instrumentation: An FTIR spectrometer is used for the analysis.
- Data Acquisition:
  - A background spectrum of a blank KBr pellet is first recorded.
  - The KBr pellet containing the sample is placed in the sample holder.
  - The infrared beam is passed through the sample, and the transmitted radiation is measured by a detector.
- Data Processing: The sample spectrum is ratioed against the background spectrum to produce the final infrared spectrum, typically plotted as transmittance or absorbance versus wavenumber ( $\text{cm}^{-1}$ ).

## Visualizations

### Experimental Workflow for Spectroscopic Analysis

## General Workflow for Spectroscopic Analysis of a Solid Sample

[Click to download full resolution via product page](#)

Caption: General workflow for spectroscopic analysis of a solid sample.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Amino-4,5-dimethoxybenzoic acid | 5653-40-7 [chemicalbook.com]
- To cite this document: BenchChem. [Spectroscopic Profile of 2-Amino-4,5-dimethoxybenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b080083#cas-number-10551-15-2-spectroscopic-data>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)